

# Unveiling Direct Blue 199: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: **Direct Blue 199**

Cat. No.: **B1173519**

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For Researchers, Scientists, and Drug Development Professionals

**Direct Blue 199**, also known by its Colour Index name C.I. 74190, is a water-soluble, bright blue phthalocyanine dye.<sup>[1]</sup> While primarily utilized in the textile, paper, and leather industries for its vibrant and lightfast coloration, its application in research settings is a subject of specialized interest.<sup>[1][2][3][4][5]</sup> This technical guide provides an in-depth overview of the core research applications of **Direct Blue 199**, with a particular focus on its role in environmental monitoring and degradation studies. It also presents a comprehensive summary of its physicochemical properties and critical toxicological data to ensure safe handling and informed experimental design.

## Physicochemical Properties

**Direct Blue 199** is a copper phthalocyanine derivative, which accounts for its brilliant blue hue and stability.<sup>[1][6]</sup> Its key physical and chemical characteristics are summarized below.

Property	Value	Reference
CAS Number	12222-04-7	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Structure	Phthalocyanine class	<a href="#">[1]</a>
Appearance	Dark blue powder	<a href="#">[4]</a> <a href="#">[9]</a>
Solubility	Water soluble (20 g/L at 20 °C)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	100 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
λ Max (water)	610 nm	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>

## Core Research Application: Environmental Science

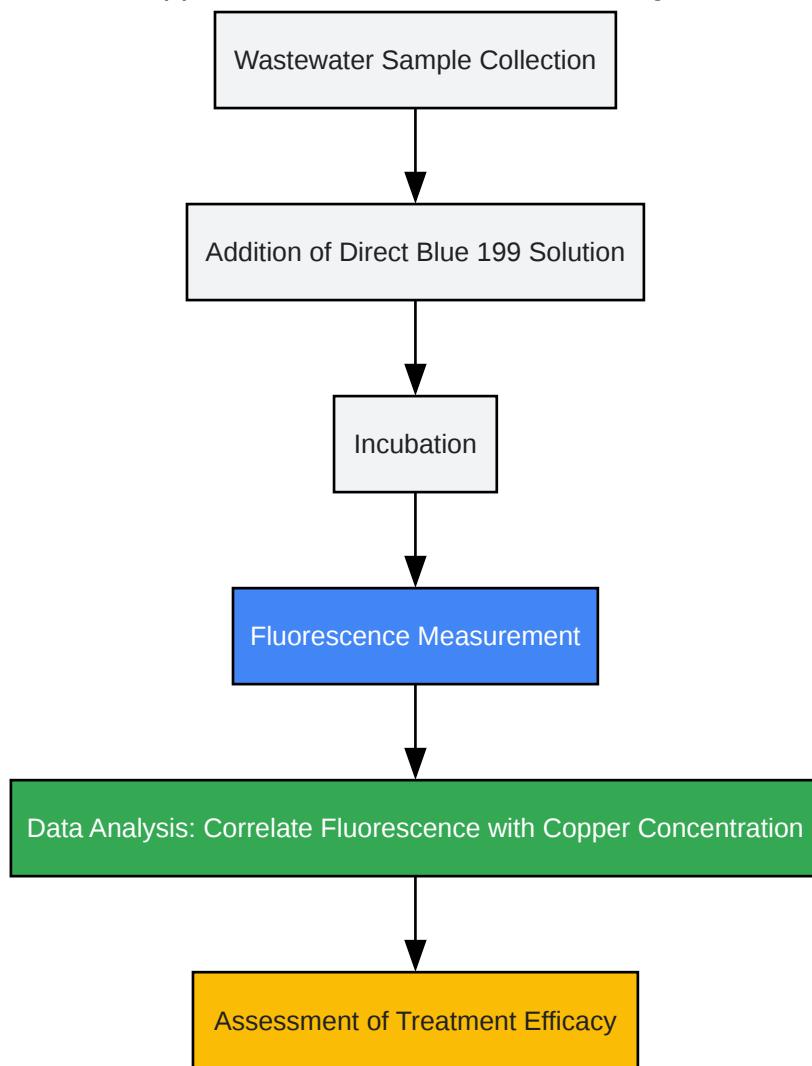
Contrary to what its classification as a "biochemical reagent" on some commercial platforms might suggest, the primary research application of **Direct Blue 199** is not in the life sciences but in environmental monitoring and remediation studies.[\[10\]](#)

## Fluorescent Indicator for Wastewater Treatment Monitoring

**Direct Blue 199**'s fluorescent properties are leveraged in the monitoring of wastewater treatment efficacy.[\[11\]](#) It has been shown to be an effective indicator for the presence of copper in wastewater streams, with its presence suggesting potential issues in the treatment process. [\[11\]](#) Effluents containing **Direct Blue 199** have been observed to have higher concentrations of copper, making it a useful tool for monitoring industrial discharges from sources like mines and smelters.[\[11\]](#)

### Experimental Workflow: Wastewater Monitoring with **Direct Blue 199**

## Workflow for Copper Detection in Wastewater using Direct Blue 199

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Caption: A generalized workflow for utilizing **Direct Blue 199** as a fluorescent indicator for copper in wastewater.

## Model Compound for Dye Degradation Studies

**Direct Blue 199** serves as a model compound in research focused on the degradation of textile dyes in industrial effluents. Studies have investigated its decolorization and mineralization using Advanced Oxidation Processes (AOPs), such as ozonation and UV/H<sub>2</sub>O<sub>2</sub>. [12][13] This research is crucial for developing effective methods to treat dyehouse wastewater, a significant environmental pollutant.

The following is a generalized protocol based on methodologies described in the literature for the degradation of **Direct Blue 199** using the UV/H<sub>2</sub>O<sub>2</sub> process.[12][13]

- Preparation of **Direct Blue 199** Solution: Prepare a stock solution of **Direct Blue 199** in deionized water. Dilute the stock solution to the desired initial concentration for the experiment.
- Experimental Setup: The reaction is typically carried out in a photochemical reactor equipped with a UV lamp. The temperature of the solution should be controlled.
- Initiation of Degradation: Add a specific dosage of hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) to the **Direct Blue 199** solution. Immediately, expose the solution to UV irradiation to initiate the degradation process.
- Sample Collection: At predetermined time intervals, withdraw aliquots of the reaction mixture.
- Analysis:
  - Decolorization: Measure the absorbance of the samples at the maximum wavelength ( $\lambda_{\text{max}}$ ) of **Direct Blue 199** (610 nm) using a UV-Vis spectrophotometer to determine the extent of color removal.
  - Mineralization: Measure the Total Organic Carbon (TOC) of the samples to assess the conversion of the organic dye into inorganic compounds.
- Variable Testing: The protocol can be repeated with variations in key parameters to optimize the degradation process.

Experimental Variable	Range Investigated in Literature
Hydrogen Peroxide Dosage	Varied to determine optimal concentration
UV Dosage	Varied to assess the impact of UV intensity
Initial Dye Concentration	Different starting concentrations are tested
pH	The effect of acidic, neutral, and alkaline conditions is evaluated

# Toxicological Profile and Safety for Researchers

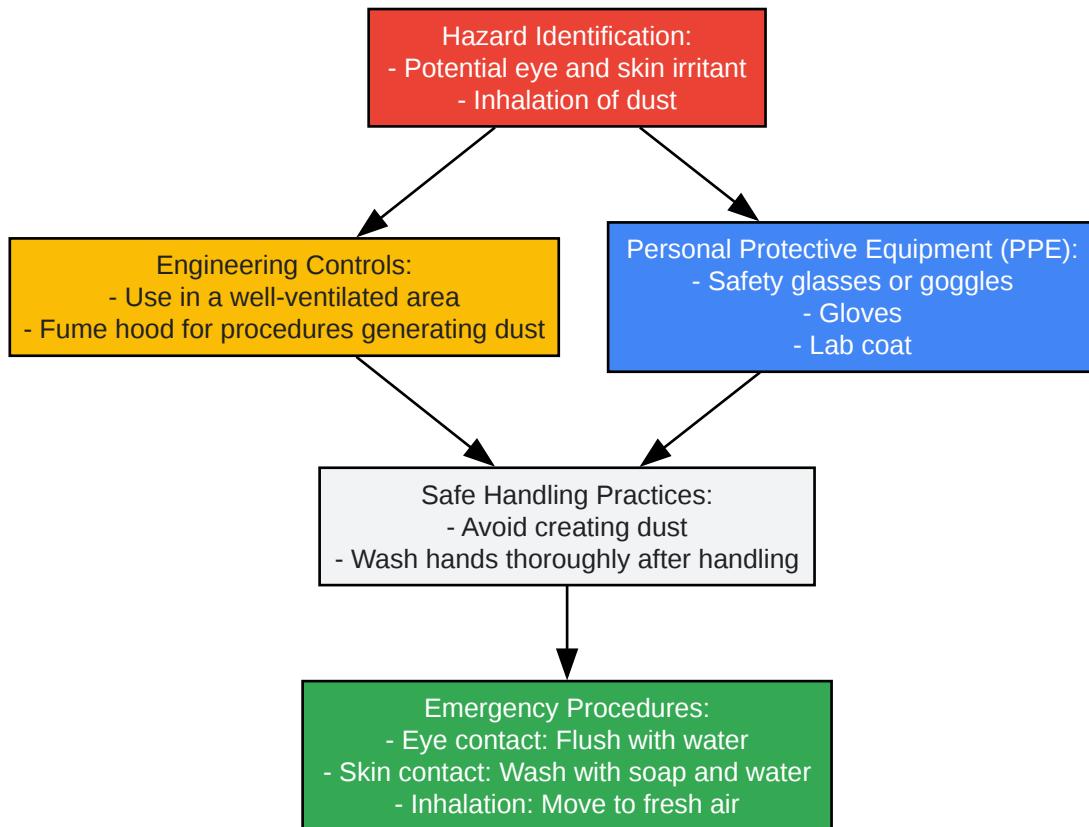
For researchers handling **Direct Blue 199**, understanding its toxicological profile is paramount for ensuring laboratory safety. **Direct Blue 199** is a copper phthalocyanine dye. The toxicological data for the parent compound, copper phthalocyanine, indicates a low level of acute toxicity.

Toxicological Endpoint	Result	Species	Reference
Oral LD50	> 2,000 - 10,000 mg/kg	Rat	<a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a> <a href="#">[17]</a>
Dermal LD50	> 5,000 mg/kg	Rat	<a href="#">[14]</a>
Skin Irritation	No to slight irritation	Rabbit	<a href="#">[14]</a> <a href="#">[15]</a>
Eye Irritation	May cause irritation	-	<a href="#">[4]</a> <a href="#">[9]</a> <a href="#">[15]</a>
Carcinogenicity	Not classified as a carcinogen	-	<a href="#">[6]</a> <a href="#">[14]</a>

It is important to distinguish copper phthalocyanine dyes from benzidine-based direct dyes, some of which have been shown to be carcinogenic.[\[6\]](#) The available data for copper phthalocyanine does not indicate carcinogenic effects.[\[6\]](#)[\[14\]](#)

Safety Precaution Logical Flow

## Recommended Safety Precautions for Handling Direct Blue 199

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Caption: A logical flow diagram of safety measures for handling **Direct Blue 199** in a research setting.

## Conclusion

**Direct Blue 199** is a specialized chemical with a confirmed, albeit niche, role in research, primarily within environmental science. Its utility as a fluorescent indicator for copper in wastewater and as a model compound for studying dye degradation highlights its importance in addressing environmental pollution. For researchers in materials science and environmental engineering, **Direct Blue 199** can be a valuable tool. However, for those in the biological and drug development fields, its direct applications appear to be limited based on current scientific literature. For all research applications, a thorough understanding of its low but present toxicological risks and adherence to appropriate safety protocols are essential.

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## References

- 1. [worlddyeveristy.com](http://worlddyeveristy.com) [worlddyeveristy.com]
- 2. [hpvchemicals.oecd.org](http://hpvchemicals.oecd.org) [hpvchemicals.oecd.org]
- 3. [carlroth.com](http://carlroth.com) [carlroth.com]
- 4. Page loading... [guidechem.com](http://guidechem.com)
- 5. Direct Blue 199 | 12222-04-7 [chemicalbook.com](http://chemicalbook.com)
- 6. Copper phthalocyanine - Wikipedia [en.wikipedia.org](http://en.wikipedia.org)
- 7. [scbt.com](http://scbt.com) [scbt.com]
- 8. Direct Blue 199 » Silcal Laboratories [silcal.com](http://silcal.com)
- 9. [cncolorchem.com](http://cncolorchem.com) [cncolorchem.com]
- 10. Direct Blue 199 CAS#: 12222-04-7 [amp.chemicalbook.com](http://amp.chemicalbook.com)
- 11. Direct blue 199, Technical grade dye contents | 12222-04-7 | FD41364 [biosynth.com](http://biosynth.com)
- 12. [bocsci.com](http://bocsci.com) [bocsci.com]
- 13. Degradation of dyehouse effluent containing C.I. Direct Blue 199 by processes of ozonation, UV/H<sub>2</sub>O<sub>2</sub> and in sequence of ozonation with UV/H<sub>2</sub>O<sub>2</sub> - PubMed [pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)
- 14. [chemicalbook.com](http://chemicalbook.com) [chemicalbook.com]
- 15. [dyespigments.net](http://dyespigments.net) [dyespigments.net]
- 16. [uwaterloo.ca](http://uwaterloo.ca) [uwaterloo.ca]
- 17. [narayanorganics.com](http://narayanorganics.com) [narayanorganics.com]
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